

# Essential Guidance for the Safe Disposal of Ro 19-1400

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ro 19-1400

Cat. No.: B1679456

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For laboratory personnel, including researchers, scientists, and drug development professionals, the proper disposal of the platelet-activating factor antagonist **Ro 19-1400** is critical to ensure safety and environmental protection. This document provides a procedural overview for the safe handling and disposal of **Ro 19-1400**, in line with established safety protocols.

## Core Disposal and Decontamination Procedures

The primary recommendation for the disposal of **Ro 19-1400** is to engage a licensed professional waste disposal service.<sup>[1]</sup> Chemical waste must be handled in accordance with federal, state, and local environmental control regulations.

### Step-by-Step Disposal Protocol:

- **Consult Safety Data Sheet (SDS):** Before handling, thoroughly review the Safety Data Sheet for **Ro 19-1400**. The SDS provides comprehensive information on hazards, handling, and emergency measures.<sup>[1]</sup>
- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a laboratory coat, when handling **Ro 19-1400**.
- **Waste Collection:**

- Collect waste **Ro 19-1400** and any contaminated materials (e.g., weighing paper, pipette tips, empty vials) in a designated, properly labeled, and sealed container.
- Ensure the container is compatible with the chemical and clearly marked as hazardous waste.
- Arrange for Professional Disposal: Contact a certified hazardous waste disposal company to arrange for the collection and proper disposal of the contained **Ro 19-1400** waste.<sup>[1]</sup> Do not attempt to dispose of this chemical down the drain or in regular trash.
- Decontamination: Thoroughly decontaminate all work surfaces and equipment that have come into contact with **Ro 19-1400** using an appropriate solvent and cleaning procedure. Dispose of cleaning materials as hazardous waste.
- Documentation: Maintain a record of the disposal, including the date, quantity of waste, and the name of the disposal company.

## Chemical and Physical Properties

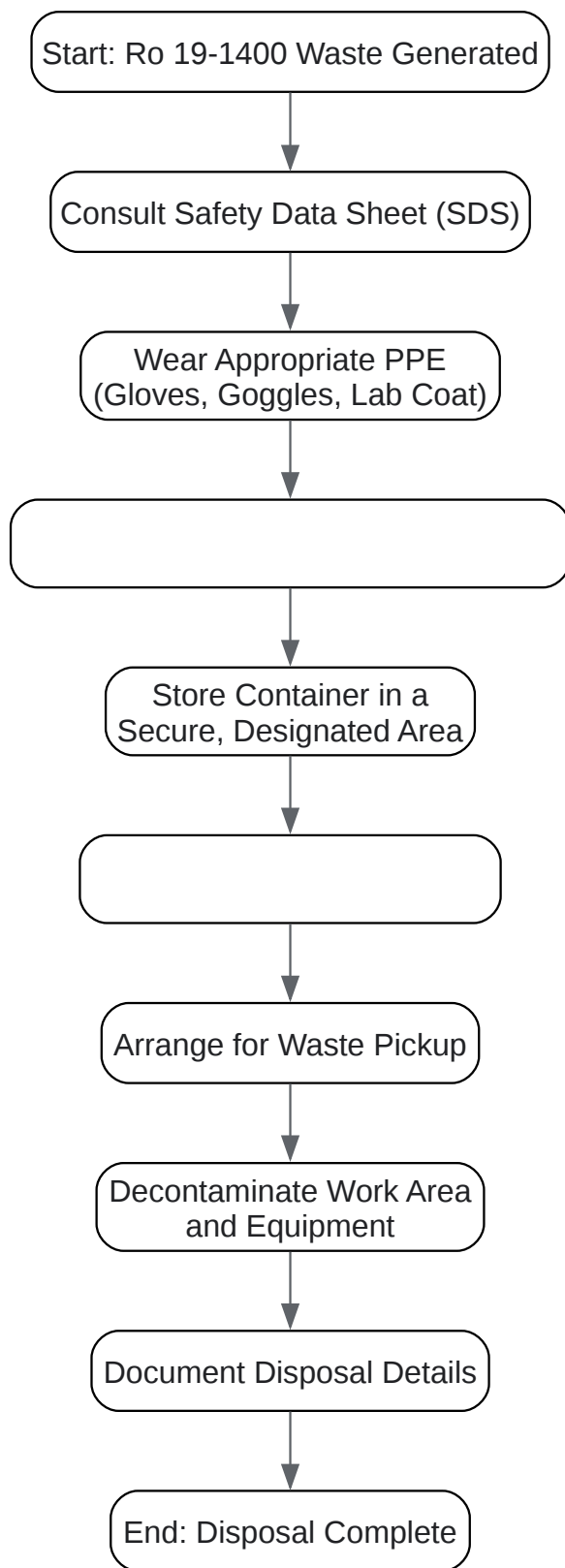
A summary of the known quantitative data for **Ro 19-1400** is provided below. This information is essential for safe handling and for the waste disposal service to determine the appropriate disposal method.

Property	Data
CAS Number	122937-55-7
Molecular Formula	C <sub>23</sub> H <sub>28</sub> N <sub>2</sub> O <sub>5</sub> S
Molecular Weight	444.55 g/mol

Note: Comprehensive physical property data such as melting point, boiling point, and solubility were not readily available in the public domain. Refer to the specific supplier's SDS for any additional information.

## Logical Workflow for Safe Disposal

The following diagram illustrates the decision-making and action process for the safe disposal of **Ro 19-1400**.



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Caption: Workflow for the proper disposal of **Ro 19-1400**.

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## References

- 1. targetmol.com [targetmol.com]
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Address: 3281 E Guasti Rd

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